

synthesis of N-(2-hydroxyethyl)acetamide from ethanolamine and an acetate source.

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Compound of Interest		
Compound Name:	Ethanolamine acetate	
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Application Notes and Protocols for the Synthesis of N-(2-hydroxyethyl)acetamide

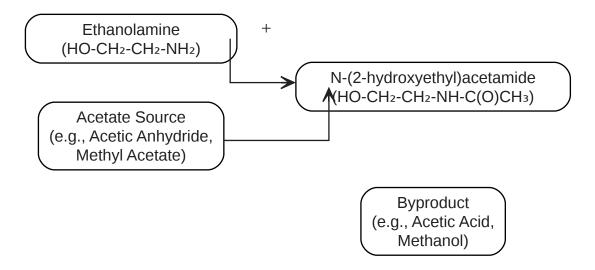
Introduction

N-(2-hydroxyethyl)acetamide, also known as N-acetylethanolamine, is an organic compound with applications in various industrial and research fields.[1][2] As a member of the N-acylethanolamine (NAE) family, it serves as a valuable building block in organic synthesis and holds relevance for professionals in biochemistry and drug development due to the biological activities of related NAEs.[1][3] These application notes provide detailed protocols for the synthesis of N-(2-hydroxyethyl)acetamide from ethanolamine using two common acetate sources: acetic anhydride and methyl acetate. The protocols are designed for researchers, scientists, and drug development professionals, with a focus on reproducibility and clarity.

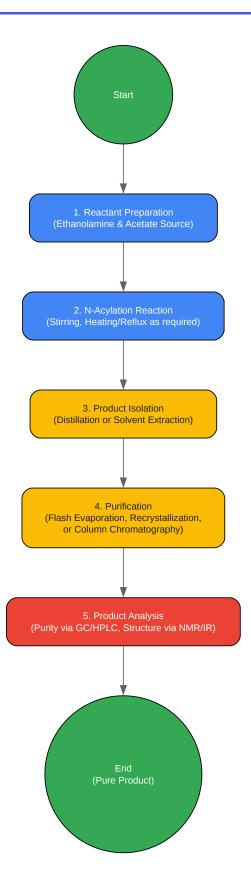
General Reaction Scheme

The synthesis involves the N-acylation of ethanolamine. An acetyl group from an acetate source is transferred to the nitrogen atom of ethanolamine, forming an amide bond. This reaction is a fundamental transformation in organic chemistry.

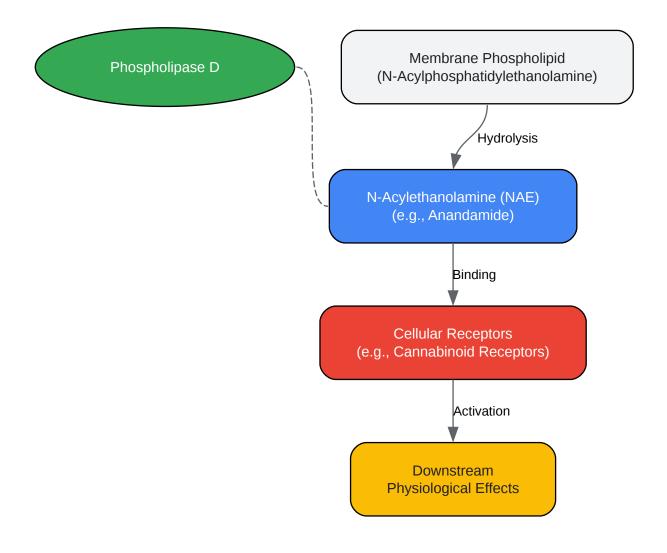












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References

- 1. CAS 142-26-7: N-Acetylethanolamine | CymitQuimica [cymitquimica.com]
- 2. Acetylethanolamine | C4H9NO2 | CID 8880 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N-Acylethanolamine Wikipedia [en.wikipedia.org]







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